

# Paroxetine USP Related Compound B: Chemical Properties & Analytical Profiling

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## Compound of Interest

**Compound Name:** Defluoro Paroxetine Hydrochloride

**Cat. No.:** B8513724

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## Executive Summary

Paroxetine USP Related Compound B (also known as Desfluoroparoxetine) is the non-fluorinated structural analog of the antidepressant Paroxetine.<sup>[1][2][3]</sup> It is a process-related impurity arising primarily from raw material contamination during the Grignard synthesis step.<sup>[1]</sup>

From a drug development perspective, Compound B is a critical quality attribute (CQA) because its physicochemical similarity to the Active Pharmaceutical Ingredient (API) challenges standard purification techniques. Its presence indicates a lack of control over the starting material purity (specifically the 4-fluorobromobenzene precursor).

## Chemical Identity & Physicochemical Properties<sup>[1][3][4][5]</sup>

The following table consolidates the core chemical data for Compound B. Note the absence of the fluorine atom at the para-position of the phenyl ring, which is the sole structural differentiator from Paroxetine.<sup>[1]</sup>

| Property          | Specification                                                                   |
|-------------------|---------------------------------------------------------------------------------|
| Common Name       | Paroxetine USP Related Compound B                                               |
| Synonyms          | Desfluoroparoxetine; Paroxetine EP Impurity A                                   |
| IUPAC Name        | (3S,4R)-3-[(2H-1,3-benzodioxol-5-yloxy)methyl]-4-phenylpiperidine hydrochloride |
| CAS Number        | 130777-05-8 (HCl salt); 112729-07-2 (Free base)                                 |
| Molecular Formula | C <sub>19</sub> H <sub>21</sub> NO <sub>3</sub> [1][2][4] · HCl                 |
| Molecular Weight  | 347.84 g/mol (HCl salt)                                                         |
| Appearance        | White to off-white crystalline powder                                           |
| Solubility        | Soluble in methanol, DMSO; slightly soluble in water (similar to API)           |
| pKa (Calculated)  | ~9.7 (Piperidine nitrogen)                                                      |
| Chirality         | (3S, 4R) – trans configuration (Same stereochemistry as API)                    |

## Structural Comparison: API vs. Compound B

- Paroxetine: Contains a 4-fluorophenyl group.[1][3][5][6][7][8]
- Compound B: Contains a phenyl group (Hydrogen replaces Fluorine).[1]
- Impact: The lack of fluorine slightly reduces lipophilicity and alters the electron density of the aromatic ring, affecting retention time in Reversed-Phase HPLC (RP-HPLC).

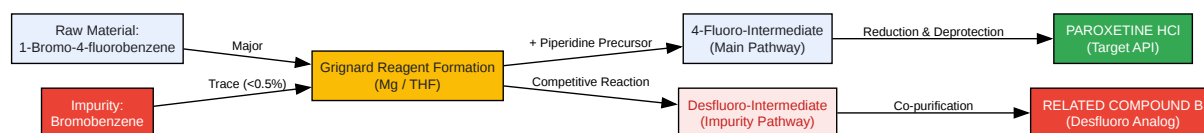
## Mechanistic Formation Pathway[2]

Compound B is rarely formed via degradation.[1] It is almost exclusively a synthetic carryover.  
[1]

## The "Grignard Contamination" Mechanism

The synthesis of Paroxetine typically involves the reaction of Arecoline (or a related piperidine derivative) with 4-fluorophenylmagnesium bromide.[1]

- Root Cause: The Grignard reagent is prepared from 1-bromo-4-fluorobenzene.[1] If this starting material contains bromobenzene as an impurity, phenylmagnesium bromide is generated in situ.[1]
- Competitive Reaction: Both Grignard reagents react with the piperidine intermediate.[1] The phenyl-Grignard yields the desfluoro analog (Compound B).[1]
- Persistence: Because the chemical behavior of the fluorinated and non-fluorinated intermediates is nearly identical, Compound B survives subsequent reduction and deprotection steps.[1]



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Figure 1: The competitive Grignard reaction pathway leading to the formation of Related Compound B.

## Analytical Characterization & Detection

Detecting Compound B requires high-resolution chromatography because its elution profile is very close to Paroxetine. The United States Pharmacopeia (USP) mandates specific conditions to ensure separation.

## USP HPLC Monograph Conditions

The USP utilizes a trimethylsilane (C1) bonded phase (L13 packing) rather than the standard C18.[1] This short-chain ligand provides unique selectivity based on the subtle polarity difference caused by the fluorine atom.[1]

| Parameter                     | USP Protocol Specification                                                                   |
|-------------------------------|----------------------------------------------------------------------------------------------|
| Column Packing                | L13 (Trimethylsilane chemically bonded to porous silica)                                     |
| Dimensions                    | 4.6 mm x 25 cm                                                                               |
| Mobile Phase                  | Acetonitrile : Tetrahydrofuran : Buffer / TFA<br>(Specific ratios vary by monograph version) |
| Flow Rate                     | 1.0 mL/min                                                                                   |
| Detection                     | UV @ 295 nm                                                                                  |
| Relative Retention Time (RRT) | Compound B: ~0.91 Paroxetine: 1.00                                                           |
| System Suitability            | Resolution (R) between Compound B and Paroxetine must be NLT 2.0.                            |

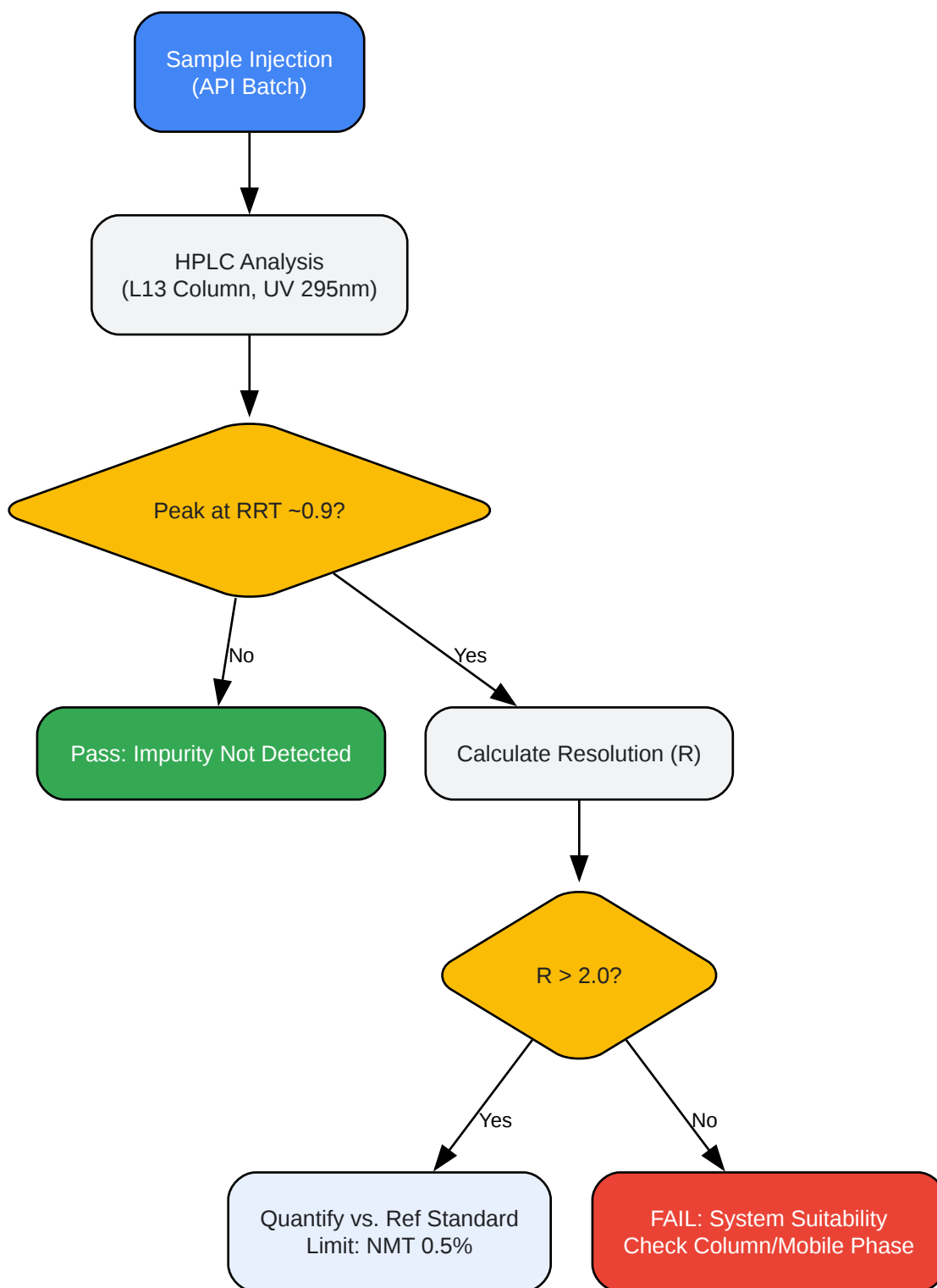
## Spectral Identification (Self-Validating Protocol)

When characterizing a reference standard or unknown peak, use these spectral markers to distinguish Compound B from the API:

- Mass Spectrometry (LC-MS):
  - Paroxetine:  $m/z$  330  $[M+H]^+$  (Characteristic fluorine isotope pattern is absent, but mass is distinct).[\[1\]](#)
  - Compound B:  $m/z$  312  $[M+H]^+$ . The mass difference is exactly 18 Da (19F vs 1H).[\[1\]](#) Note: Wait, F (19) vs H (1) is a difference of 18 mass units.[\[1\]](#)  $330 - 18 = 312$ .[\[1\]](#)
- $^1\text{H}$ -NMR Spectroscopy:
  - Paroxetine: The aromatic region shows splitting characteristic of para-fluorine coupling (multiplets).[\[1\]](#)
  - Compound B: The aromatic region corresponding to the phenyl ring simplifies to a standard monosubstituted benzene pattern (typically two multiplets integrating to 5 protons total).[\[1\]](#)

## Impurity Profiling Workflow

The following decision tree outlines how to confirm the presence of Compound B during batch release testing.



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Figure 2: Analytical decision tree for identifying and quantifying Related Compound B in Paroxetine HCl.

## Regulatory & Safety Context

### Limits

- USP Monograph: The acceptance criterion for Related Compound B is typically NMT 0.5% (Not More Than) for the API and NMT 1.0% for total impurities (limits may vary slightly between API and Tablet monographs).<sup>[1]</sup>
- ICH Q3A/B: As a known metabolite/analog, it is generally controlled at higher thresholds than unknown impurities, provided it is qualified.<sup>[1]</sup>

### Biological Implications

Compound B is structurally a "naked" phenylpiperidine.<sup>[1]</sup> While it retains affinity for the Serotonin Transporter (SERT), the removal of the fluorine atom often alters metabolic stability (fluorine blocks metabolic oxidation at the para position). Consequently, Compound B may have a different pharmacokinetic profile and half-life compared to Paroxetine, justifying its strict control.

## References

- United States Pharmacopeia (USP). USP Monograph: Paroxetine Hydrochloride.<sup>[1]</sup> USP-NF.<sup>[1][9][6]</sup>
- Sigma-Aldrich. Paroxetine Related Compound B USP Reference Standard Data Sheet.<sup>[1][1]</sup>
- National Institutes of Health (NIH) - PubChem. Paroxetine (Compound Summary).<sup>[1][1]</sup>
- TLC Pharmaceutical Standards. Paroxetine Impurity Profiling and Synonyms.

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